

1-Cyclopropoxy-2-fluoro-4-methoxybenzene structure elucidation

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Compound of Interest

Compound Name: 1-Cyclopropoxy-2-fluoro-4-methoxybenzene

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An In-depth Technical Guide to the Structure Elucidation of **1-Cyclopropoxy-2-fluoro-4-methoxybenzene**

Abstract

The definitive assignment of a chemical structure is a foundational requirement in chemical research and pharmaceutical development. This guide provides a comprehensive, methodology-focused walkthrough for the structure elucidation of the novel compound **1-cyclopropoxy-2-fluoro-4-methoxybenzene**. By integrating data from mass spectrometry (MS), infrared (IR) spectroscopy, and a suite of one- and two-dimensional nuclear magnetic resonance (NMR) experiments, we present a self-validating workflow. This document is intended for researchers, scientists, and drug development professionals, offering not just procedural steps but also the causal logic behind experimental choices and data interpretation, ensuring technical accuracy and field-proven insights.

Introduction: The Imperative for Unambiguous Structure Verification

1-Cyclopropoxy-2-fluoro-4-methoxybenzene is a substituted aromatic ether with potential applications as an intermediate in the synthesis of complex organic molecules, including active pharmaceutical ingredients. The precise arrangement of its substituents—cyclopropoxy, fluoro, and methoxy groups—on the benzene ring dictates its physicochemical properties and reactivity. Any ambiguity in its structure could lead to significant downstream consequences in research and development, including incorrect structure-activity relationship (SAR) models and failed syntheses.

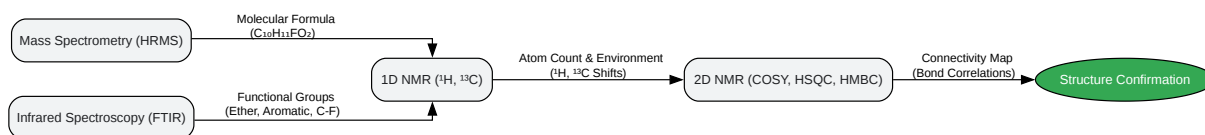
This guide details the multi-technique analytical approach required to confirm the molecular formula and definitively establish the connectivity and regiochemistry of this specific isomer. We will proceed from foundational molecular weight and functional group analysis to the intricate atomic-level mapping provided by advanced NMR spectroscopy.

Proposed Structure and Analytical Blueprint

The target molecule for structure verification is **1-cyclopropoxy-2-fluoro-4-methoxybenzene**, with the proposed molecular formula $C_{10}H_{11}FO_2$. The numbering convention used throughout this guide is specified below.

Caption: Proposed structure of **1-cyclopropoxy-2-fluoro-4-methoxybenzene** with atom numbering.

Our analytical strategy follows a logical progression from coarse to fine structural detail.



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Caption: The integrated workflow for structure elucidation.

Mass Spectrometry: Determining the Molecular Blueprint

The first crucial step is to confirm the elemental composition and molecular weight. High-Resolution Mass Spectrometry (HRMS) is the definitive technique for this purpose.

Experimental Protocol: HRMS (ESI-TOF)

- **Sample Preparation:** Dissolve approximately 1 mg of the compound in 1 mL of a suitable solvent (e.g., acetonitrile or methanol).
- **Instrumentation:** Utilize an Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometer.
- **Analysis Mode:** Positive ion mode is typically used to generate the protonated molecule $[M+H]^+$.
- **Data Acquisition:** Acquire the spectrum over a mass range of m/z 50-500. Ensure the instrument is calibrated to achieve mass accuracy below 5 ppm.

Expected Data & Interpretation

For a molecular formula of $C_{10}H_{11}FO_2$, the expected exact mass is 182.0743 u. The HRMS experiment should yield a prominent ion corresponding to the protonated molecule, $[C_{10}H_{11}FO_2 + H]^+$, with an m/z value that matches the calculated mass within the instrument's error tolerance.

Ion Species	Calculated Exact Mass (m/z)	Observed m/z
$[M+H]^+$	183.0821	Within 5 ppm of calculated
$[M+Na]^+$	205.0641	Often observed as an adduct

The observation of the correct molecular ion peak validates the elemental formula, providing the first piece of concrete evidence for the proposed structure. Further fragmentation analysis

can offer preliminary structural insights.[1][2] Common fragmentation pathways for alkoxybenzenes involve cleavage of the ether bonds.[3][4]

Fragment Loss	Resulting Fragment m/z (for M ⁺)	Rationale
•CH ₃	167.05	Loss of the methoxy methyl radical
•OCH ₃	151.07	Loss of the methoxy radical
C ₃ H ₅ O•	125.04	Cleavage of the cyclopropoxy group

Infrared Spectroscopy: Functional Group Identification

FTIR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule.[5][6] The spectrum provides a "fingerprint" that confirms the presence of the key structural motifs.

Experimental Protocol: ATR-FTIR

- **Sample Preparation:** Place a small amount of the neat liquid or solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Record the spectrum from 4000 to 400 cm⁻¹. Perform a background scan prior to the sample scan.

Expected Data & Interpretation

The FTIR spectrum should display characteristic absorption bands corresponding to the aromatic ring, ether linkages, and C-F bond.

Frequency Range (cm ⁻¹)	Vibration Type	Structural Moiety
3100-3000	C-H Stretch	Aromatic Ring
2980-2850	C-H Stretch	Cyclopropyl & Methoxy (Aliphatic)
1610, 1510	C=C Stretch	Aromatic Ring
1250-1200	C-O Stretch (Aryl Ether)	Ar-O-C
1100-1000	C-O Stretch (Alkyl Ether)	R-O-C
~1200	C-F Stretch	Aryl Fluoride
850-750	C-H Bend (Out-of-plane)	1,2,4-Trisubstituted Ring Pattern[7][8]

The presence of these bands corroborates the functional group makeup implied by the molecular formula.

NMR Spectroscopy: The Definitive Structural Map

NMR spectroscopy provides the most detailed information, establishing the precise connectivity of atoms. A combination of 1D (¹H, ¹³C) and 2D (COSY, HSQC, HMBC) experiments is required for an unambiguous assignment.[9][10]

¹H NMR Spectroscopy: Proton Environment Analysis

Proton NMR reveals the number of distinct proton environments, their electronic surroundings, and their proximity to other protons.

Predicted ¹H NMR Data (500 MHz, CDCl₃)

Proton(s)	Chemical Shift (δ , ppm)	Multiplicity	Integration	Key Couplings (J, Hz)
H6	6.8 - 7.0	d (doublet)	1H	$^3J_{HH} \approx 8.5$
H5	6.6 - 6.8	dd (doublet of doublets)	1H	$^3J_{HH} \approx 8.5$, $^4J_{HF} \approx 2.5$
H3	6.5 - 6.7	d (doublet)	1H	$^3J_{HF} \approx 10-12$
C7-H	3.7 - 3.9	m (multiplet)	1H	$^3J_{HH}$ (to C8/C9)
C10-H ₃	3.75 - 3.85	s (singlet)	3H	None
C8/C9-H ₂	0.7 - 0.9	m (multiplet)	4H	$^2J_{HH}$, $^3J_{HH}$ (to C7)

- Causality: The aromatic protons (H3, H5, H6) are distinguished by their coupling patterns. H3 exhibits a large 3J coupling to the adjacent fluorine.[\[11\]](#)[\[12\]](#)[\[13\]](#) H5 shows both a 3J coupling to H6 and a smaller 4J coupling to fluorine. H6 appears as a simple doublet due to coupling only with H5. The methoxy protons (C10) are a singlet as they have no adjacent protons. The cyclopropyl protons (C7, C8, C9) appear in the characteristic upfield region (0.7-3.9 ppm) due to the ring current effect and exhibit complex splitting from geminal and vicinal couplings.[\[14\]](#)

¹³C NMR Spectroscopy: Carbon Backbone Analysis

Carbon NMR, particularly with ¹⁹F decoupling, identifies all unique carbon atoms and provides insight into their hybridization and electronic environment.[\[15\]](#)

Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Carbon	Chemical Shift (δ , ppm)	Key Couplings (J, Hz)	Rationale
C4	155 - 160	Minor C-F coupling	Oxygenated aromatic carbon
C2	150 - 155	$^1J_{CF} \approx 240-250$ (large)	Fluorine-bearing carbon
C1	145 - 150	$^2J_{CF} \approx 10-15$	Oxygenated aromatic carbon, ortho to F
C6	115 - 120	Minor C-F coupling	Aromatic CH, para to F
C5	110 - 115	$^3J_{CF} \approx 5-8$	Aromatic CH, meta to F
C3	100 - 105	$^2J_{CF} \approx 20-25$	Aromatic CH, ortho to F
C7	70 - 75	-	Cyclopropyl methine (O-linked)
C10	55 - 60	-	Methoxy carbon
C8/C9	5 - 15	-	Cyclopropyl methylene carbons (upfield)

- Causality: The carbon directly attached to fluorine (C2) exhibits a characteristically large one-bond C-F coupling constant.[\[13\]](#) Carbons two and three bonds away (C1, C3, C5) will show smaller but diagnostic couplings. The cyclopropyl carbons (C8, C9) are highly shielded and appear at a very high field (<15 ppm), a hallmark of this strained ring system.[\[14\]](#)[\[16\]](#)

2D NMR: Assembling the Connectivity Puzzle

Two-dimensional NMR experiments are essential to connect the individual puzzle pieces from 1D spectra into a coherent molecular structure.

1. COSY (1H - 1H Correlation Spectroscopy)

This experiment identifies protons that are spin-coupled, typically those on adjacent carbons.

Caption: Key expected COSY correlations.

- Expected Correlations: A cross-peak between H5 and H6 will confirm their adjacency on the aromatic ring. The cyclopropyl methine proton (C7-H) will show correlations to the methylene protons (C8/C9-H₂).

2. HSQC (Heteronuclear Single Quantum Coherence)

HSQC provides direct, one-bond correlations between protons and the carbons they are attached to.^{[17][18]} This experiment is invaluable for assigning carbon signals to their corresponding protons.

- Expected Correlations:
 - The aromatic proton signals (δ 6.5-7.0) will correlate to the aromatic carbon signals (δ 100-120).
 - The methoxy proton singlet (δ ~3.8) will correlate to the methoxy carbon (δ ~56).
 - The cyclopropyl methine proton (δ ~3.8) will correlate to its carbon (C7, δ ~72).
 - The cyclopropyl methylene protons (δ ~0.8) will correlate to their carbons (C8/C9, δ ~10).

3. HMBC (Heteronuclear Multiple Bond Correlation)

HMBC is the cornerstone of structure elucidation, revealing correlations between protons and carbons over two to three bonds ($^2J_{CH}$, $^3J_{CH}$).^{[9][19]} This allows for the assembly of the entire molecular framework, including connections to quaternary (non-protonated) carbons.

Key Expected HMBC Correlations for Structure Confirmation

Proton(s)	Correlates to Carbon(s)	Significance of Correlation
C10-H ₃ (Methoxy)	C4	Confirms the methoxy group is attached at the C4 position.
C7-H (Cyclopropoxy)	C1	Confirms the cyclopropoxy group is attached at the C1 position.
H6	C4, C2	Connects H6 to the methoxy- and fluoro-substituted carbons, confirming the 1,2,4-pattern.
H5	C1, C3	Connects H5 across the ring, further validating the substituent placement.
H3	C1, C5	Provides the final links to confirm the overall aromatic substitution pattern.

These HMBC correlations, when mapped onto the structure, leave no ambiguity about the connectivity and regiochemistry.

Conclusion: A Self-Validating Structural Assignment

The integrated analysis of data from HRMS, FTIR, and a full suite of NMR experiments provides a robust and self-validating pathway to the definitive structure of **1-cyclopropoxy-2-fluoro-4-methoxybenzene**.

- HRMS confirms the molecular formula: C₁₀H₁₁FO₂.
- FTIR verifies the presence of key functional groups: aromatic ring, ether linkages, and a C-F bond.
- ¹H and ¹³C NMR provide a complete count of all proton and carbon environments, with chemical shifts and coupling constants (especially C-F and H-F) that are highly indicative of the proposed substitution pattern.

- COSY, HSQC, and HMBC experiments work in concert to build an unambiguous connectivity map of the molecule. The key HMBC correlations from the methoxy and cyclopropoxy protons to their respective aromatic attachment points (C4 and C1) are irrefutable evidence for the assigned structure.

This multi-technique approach ensures the highest level of scientific integrity, providing a trustworthy and authoritative structural assignment essential for all subsequent research and development activities.

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